

Application Notes and Protocols for Indene-d3 in Isotope Dilution Mass Spectrometry

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Compound of Interest

Compound Name: Indene-d3

Cat. No.: B15557183

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Introduction

Isotope Dilution Mass Spectrometry (IDMS) is a powerful analytical technique that provides a high degree of accuracy and precision for the quantification of analytes in complex matrices. By introducing a known amount of an isotopically labeled version of the analyte (in this case, **Indene-d3**) as an internal standard, IDMS effectively corrects for sample loss during preparation and variations in instrument response. This application note provides a detailed protocol for the use of **Indene-d3** in the quantitative analysis of indene, a semi-volatile aromatic hydrocarbon, using Gas Chromatography-Mass Spectrometry (GC-MS). Indene is a constituent of coal tar and is used in the production of coumarone-indene resins.^[1] Its quantification is relevant in environmental monitoring and industrial quality control.

Principle of the Method

A precise amount of **Indene-d3** is added to a sample containing an unknown quantity of native indene. The deuterated standard is chemically identical to the analyte and will exhibit the same behavior during extraction, derivatization (if any), and chromatographic separation. Due to the mass difference between indene and **Indene-d3**, they can be distinguished by the mass

spectrometer. The ratio of the signal from the native analyte to that of the isotopically labeled standard is used to calculate the concentration of the native analyte, thereby minimizing errors from sample handling and matrix effects.

Experimental Protocols

Materials and Reagents

- Analytes: Indene ($\geq 99\%$ purity), **Indene-d3** (isotopic purity $\geq 98\%$)
- Solvents: Dichloromethane (DCM, pesticide residue grade), Hexane (pesticide residue grade), Methanol (HPLC grade)
- Drying Agent: Anhydrous sodium sulfate
- Gases: Helium (99.999% purity) for GC carrier gas
- Vials: 2 mL amber glass autosampler vials with PTFE-lined caps

Standard Solution Preparation

- Primary Stock Solutions (1000 $\mu\text{g/mL}$):
 - Accurately weigh approximately 10 mg of Indene and dissolve it in 10 mL of dichloromethane in a class A volumetric flask.
 - Similarly, prepare a 1000 $\mu\text{g/mL}$ stock solution of **Indene-d3** in dichloromethane.
- Working Standard Solutions:
 - Prepare a series of calibration standards by serially diluting the Indene primary stock solution with dichloromethane to achieve concentrations ranging from 1 ng/mL to 100 ng/mL.
 - Prepare a spiking solution of **Indene-d3** at a concentration of 50 $\mu\text{g/mL}$ in dichloromethane.

Sample Preparation

The choice of sample preparation method depends on the sample matrix. The following are general guidelines for common matrices.

- 3.1. Water Samples (Liquid-Liquid Extraction):
 - Measure 100 mL of the water sample into a separatory funnel.
 - Spike the sample with a known amount of the **Indene-d3** internal standard spiking solution (e.g., 50 µL of 50 µg/mL solution).
 - Add 30 mL of dichloromethane to the separatory funnel.
 - Shake vigorously for 2 minutes, venting periodically.
 - Allow the layers to separate and collect the organic (bottom) layer.
 - Repeat the extraction twice more with 30 mL portions of dichloromethane.
 - Combine the organic extracts and dry by passing through a column containing anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- 3.2. Solid Samples (e.g., Soil, Sediment) (Soxhlet Extraction):
 - Homogenize the solid sample.
 - Weigh approximately 10 g of the sample and mix it with an equal amount of anhydrous sodium sulfate.
 - Spike the sample with a known amount of the **Indene-d3** internal standard spiking solution.
 - Place the sample in a Soxhlet extraction thimble.
 - Extract with a 1:1 mixture of hexane and dichloromethane for 12-18 hours.
 - Concentrate the extract to approximately 1 mL using a rotary evaporator.

GC-MS Instrumental Parameters

- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Injector: Split/Splitless, 250°C, splitless mode for 1 min
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C, hold for 5 minutes
- MS Transfer Line: 280°C
- Ion Source: Electron Ionization (EI) at 70 eV, 230°C
- Acquisition Mode: Selected Ion Monitoring (SIM)

Data Acquisition and Quantification

- Selected Ion Monitoring (SIM):
 - Monitor the molecular ion for both Indene (m/z 116.1) and **Indene-d3** (m/z 119.1).
 - Additionally, monitor one or two qualifier ions for each compound to ensure identity confirmation (e.g., m/z 115.1 for Indene). The mass spectrum of indene shows a prominent molecular ion peak.[\[2\]](#)[\[3\]](#)
- Calibration Curve:
 - Inject the prepared calibration standards.
 - Construct a calibration curve by plotting the ratio of the peak area of Indene to the peak area of **Indene-d3** against the concentration of Indene.

- Quantification:
 - Inject the prepared sample extracts.
 - Calculate the concentration of Indene in the samples using the response factor from the calibration curve.

Data Presentation

Table 1: GC-MS Parameters

Parameter	Value
GC System	Agilent 7890B or equivalent
Mass Spectrometer	Agilent 5977A MSD or equivalent
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Injection Volume	1 µL
Injector Temperature	250°C
Injection Mode	Splitless (1 min)
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	40°C (2 min hold), then 10°C/min to 280°C (5 min hold)
MS Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

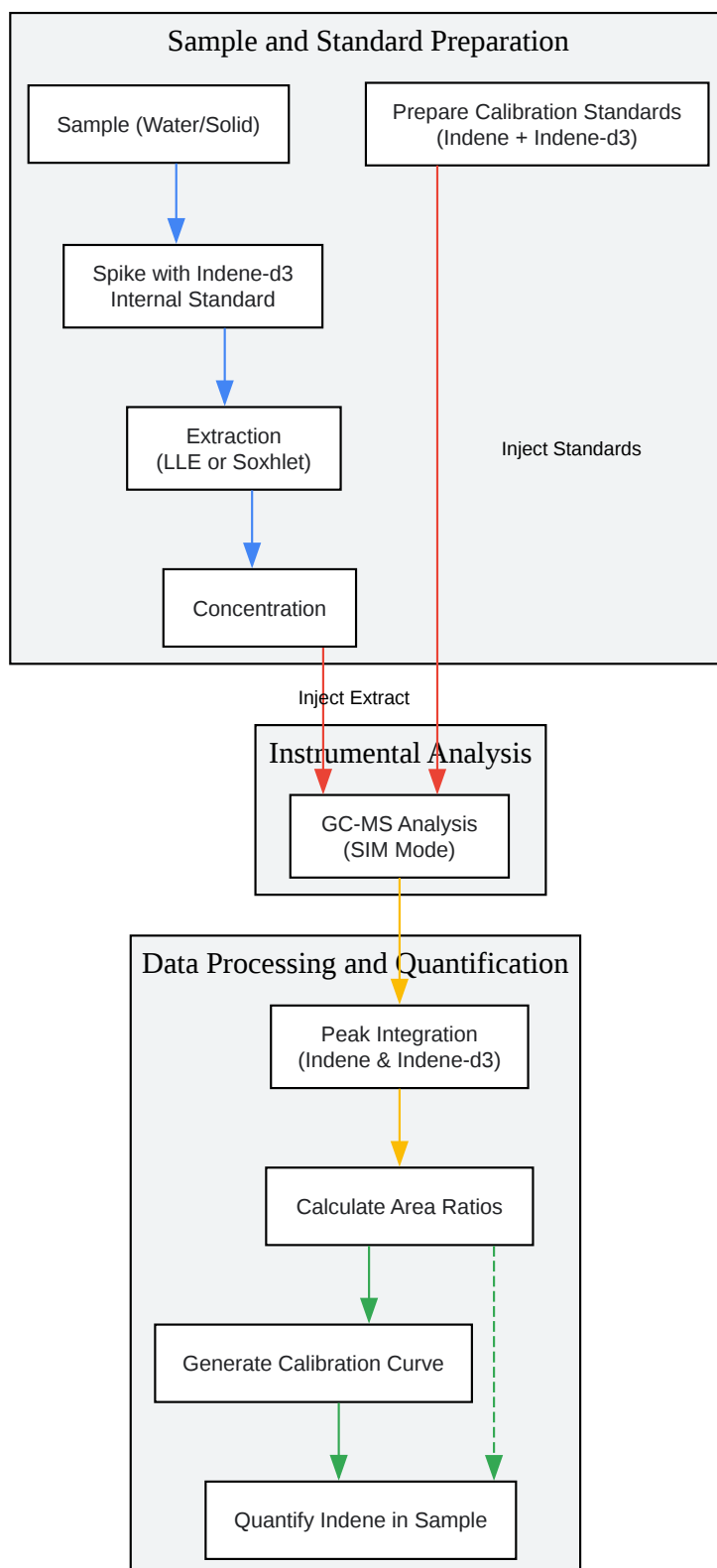
Table 2: Selected Ion Monitoring (SIM) Parameters

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Indene	116.1	115.1	89.1
Indene-d3	119.1	116.1	92.1

Table 3: Example Calibration Data

Standard Concentration (ng/mL)	Indene Peak Area	Indene-d3 Peak Area	Area Ratio (Indene/Indene-d3)
1	15,234	756,890	0.020
5	78,912	761,234	0.104
10	155,678	759,456	0.205
25	390,123	760,112	0.513
50	785,432	758,990	1.035
100	1,567,890	762,345	2.056

Mandatory Visualization



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Experimental workflow for **Indene-d3** IDMS analysis.

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